

In-Depth Technical Guide to 2'-O-Tosyladenosine

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Compound of Interest

Compound Name: 2'-O-Tosyladenosine

Cat. No.: B8282233

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-O-Tosyladenosine is a chemically modified nucleoside, an analog of the naturally occurring adenosine. The addition of a tosyl (p-toluenesulfonyl) group to the 2'-hydroxyl position of the ribose sugar significantly alters the molecule's chemical properties, making it a valuable intermediate in the synthesis of various other adenosine derivatives. This modification can influence the molecule's stability, reactivity, and potential biological activity, rendering it a subject of interest in medicinal chemistry and drug development for creating novel therapeutic agents.

While the 5'-O-tosyl and 3'-O-tosyl isomers of adenosine are more commonly documented, the 2'-O-tosyl derivative provides a unique scaffold for synthetic transformations. Its strategic use allows for selective modifications at the 2'-position, which is crucial for the development of oligonucleotides and other nucleoside-based drugs.

Chemical and Physical Data

Quantitative data for **2'-O-Tosyladenosine** is not as widely available as for its isomers. The following table summarizes the available information. For comparative purposes, data for the more common 5'-O-Tosyladenosine is also included.

Property	2'-O-Tosyladenosine	5'-O-Tosyladenosine
CAS Number	Not readily available	5135-30-8[1]
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₆ S	C ₁₇ H ₁₉ N ₅ O ₆ S[1]
Molecular Weight	421.43 g/mol	421.43 g/mol [1]
Appearance	Solid (predicted)	White to Off-White Solid[1]
Melting Point	Not available	151-153 °C[2]
Solubility	Not available	DMSO (Slightly), Methanol (Slightly, Heated)[1]

Synthesis of 2'-O-Tosyladenosine

A convenient and regioselective method for the synthesis of **2'-O-Tosyladenosine** has been reported. The following protocol is based on the published literature.

Experimental Protocol: Regioselective Tosylation of Adenosine

Materials:

- Adenosine
- Sodium p-toluenesulfinate
- Sodium hypochlorite solution
- Appropriate solvent system (e.g., aqueous pyridine)
- Standard laboratory glassware and purification apparatus (e.g., chromatography columns)

Procedure:

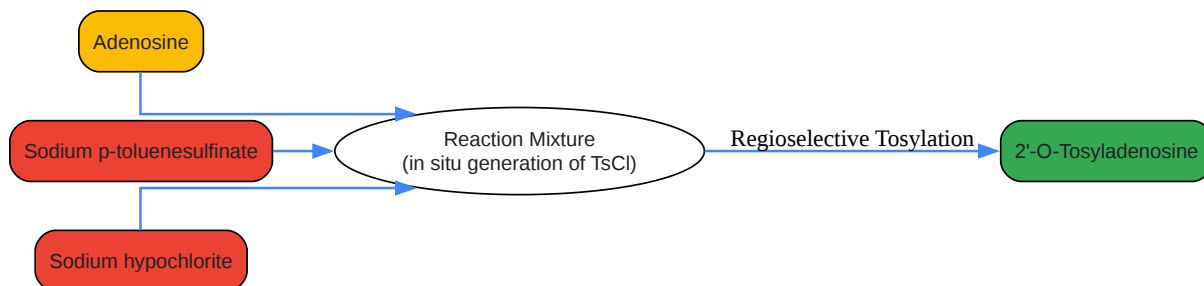
- Dissolve adenosine in the chosen solvent system.
- Add sodium p-toluenesulfinate to the reaction mixture.

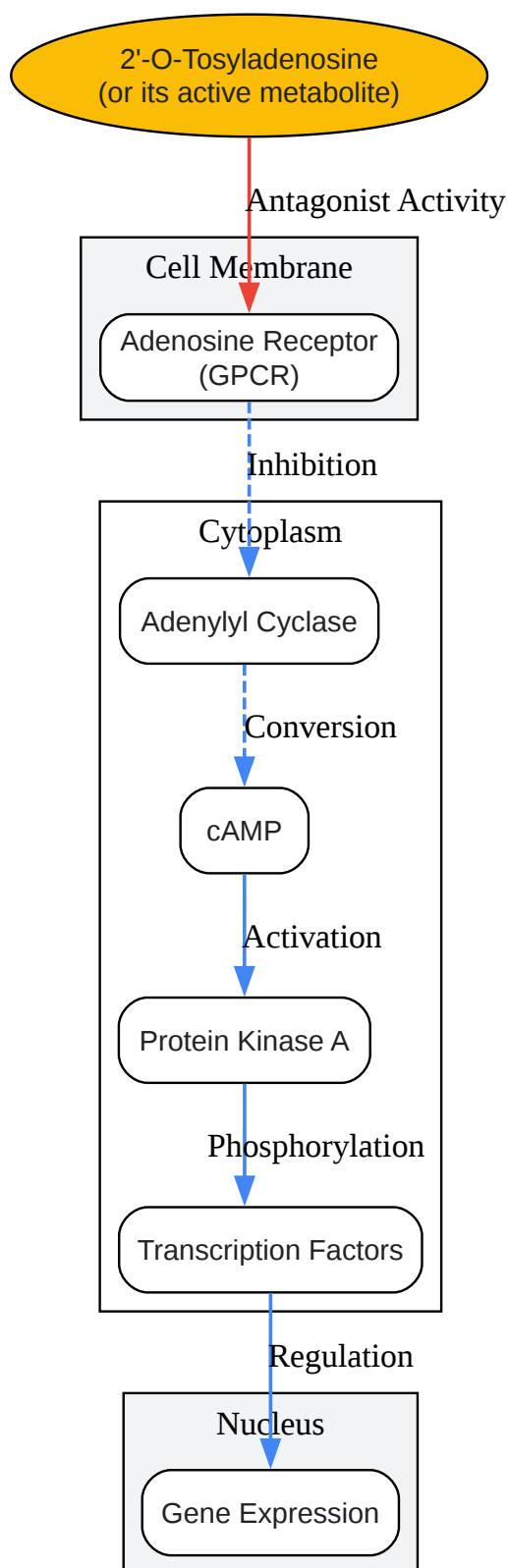
- Slowly add a solution of sodium hypochlorite to the mixture while stirring at a controlled temperature. The reaction is proposed to proceed through the in-situ formation of p-toluenesulfonyl chloride.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and perform an aqueous work-up to remove inorganic salts.
- Extract the product into an organic solvent.
- Dry the organic layer and concentrate it under reduced pressure.
- Purify the crude product using column chromatography to isolate **2'-O-Tosyladenosine**.
- Characterize the final product using spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, Mass Spectrometry) to confirm its identity and purity.

Note: This protocol is a generalized representation. For precise details on reaction conditions, stoichiometry, and purification methods, it is imperative to consult the original research article.

Synthetic Workflow

The synthesis of **2'-O-Tosyladenosine** can be visualized as a multi-step chemical transformation.





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References

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